

Comparative Analysis of Antioxidant Activity: 6-O-Feruloylglucose vs. Ferulic Acid

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Compound of Interest

Compound Name: 6-O-Feruloylglucose

Cat. No.: B599475

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the antioxidant activities of **6-O-Feruloylglucose** and its parent compound, Ferulic Acid. While Ferulic Acid is a well-studied antioxidant with a robust body of evidence supporting its efficacy, data on the antioxidant capacity of **6-O-Feruloylglucose** is less comprehensive. This comparison synthesizes available experimental data and explores the structure-activity relationship to provide a scientific overview for research and development purposes.

Executive Summary

Ferulic Acid demonstrates significant antioxidant activity through various mechanisms, including free radical scavenging and modulation of cellular signaling pathways. This is attributed to its phenolic nucleus and conjugated side chain, which allows for the donation of a hydrogen atom to form a stable phenoxy radical. Experimental data from DPPH, ABTS, and FRAP assays consistently quantify its potent antioxidant capacity.

Direct experimental data on the antioxidant activity of **6-O-Feruloylglucose** is limited in the currently available scientific literature. However, studies on ferulic acid esters and glycosides suggest that modification of the carboxylic acid group can influence antioxidant potential. Glycosylation, such as in the case of **6-O-Feruloylglucose**, may alter the molecule's polarity and steric hindrance, which could in turn affect its ability to interact with and neutralize free radicals. While some studies suggest that esterification can sometimes reduce activity compared to the free acid, others indicate that it may enhance activity in certain environments.

A study on a similar compound, 4-O- β -D-glucopyranosyl Ferulic Acid, demonstrated improved antioxidant effects over Ferulic Acid in a cell-based assay. A definitive quantitative comparison awaits further direct experimental investigation.

Quantitative Antioxidant Activity

The following table summarizes the reported antioxidant activity of Ferulic Acid from various in vitro assays. No direct quantitative data for **6-O-Feruloylglucose** was found in the reviewed literature.

Compound	Assay	IC50 (μ M)	TEAC (Trolox Equivalent Antioxidant Capacity)	Reference
Ferulic Acid	DPPH	35.7	-	[1]
DPPH	76	-	[2]	
DPPH	9.9 (μ g/mL)	-	[3]	
ABTS	183.08	-	[4]	
ABTS	-	0.759	[5]	
FRAP	4.73	-	[4]	
FRAP	-	0.419	[5]	

Note: IC50 (Inhibitory Concentration 50) is the concentration of the antioxidant required to scavenge 50% of the free radicals. A lower IC50 value indicates higher antioxidant activity. TEAC is another common measure of antioxidant capacity.

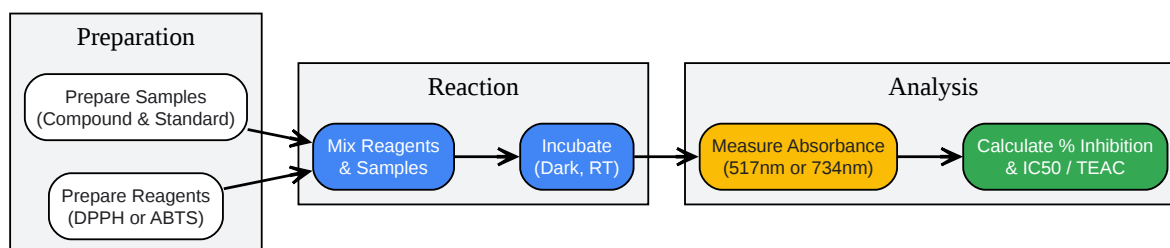
Mechanism of Action: Ferulic Acid

Ferulic Acid exerts its antioxidant effects through multiple mechanisms:

- **Free Radical Scavenging:** The primary mechanism is the donation of a hydrogen atom from the phenolic hydroxyl group to free radicals, which neutralizes them and terminates the radical chain reaction. The resulting phenoxy radical is stabilized by resonance.

- Enzyme Modulation: Ferulic Acid can upregulate the expression and activity of antioxidant enzymes such as superoxide dismutase (SOD), catalase, and glutathione peroxidase.
- Modulation of Signaling Pathways: Ferulic Acid has been shown to influence several key signaling pathways involved in the cellular response to oxidative stress.

Signaling Pathways of Ferulic Acid



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